

Personal protective equipment for handling 7-Ethoxycoumarin-d5

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 7-Ethoxycoumarin-d5

Cat. No.: B602617

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Essential Safety and Handling Guide for 7-Ethoxycoumarin-d5

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **7-Ethoxycoumarin-d5**. Adherence to these procedures is vital for ensuring personal safety and maintaining a secure laboratory environment.

Chemical and Physical Properties

A summary of the key quantitative data for **7-Ethoxycoumarin-d5** is presented below for easy reference.

Property	Value	Reference
CAS Number	1189956-39-5	[1]
Molecular Formula	C ₁₁ H ₅ D ₅ O ₃	[2]
Molecular Weight	195.23 g/mol	[2]
Appearance	Beige to very pale yellow crystalline powder	[3][4]
Melting Point	87 - 90 °C	[3]
Storage Temperature	Room Temperature	[1]
Purity	≥98%	[5]

Personal Protective Equipment (PPE)

A thorough risk assessment should be conducted before handling **7-Ethoxycoumarin-d5** to ensure the appropriate level of protection is used.[6] The following PPE is recommended to minimize exposure and ensure safety.

Core PPE Requirements

- **Eye and Face Protection:** At a minimum, safety glasses with side shields that conform to NIOSH (US) or EN 166 (EU) standards are required.[7] For tasks with a splash hazard, such as preparing solutions or transferring the compound, a face shield should be worn in addition to safety goggles.[6]
- **Hand Protection:** Disposable nitrile gloves are the minimum requirement for handling this compound.[6] For prolonged contact or when handling larger quantities, consider double-gloving or using more robust, impervious gloves. Always dispose of contaminated gloves immediately after use in accordance with laboratory and local regulations.[7]
- **Body Protection:** A standard laboratory coat is mandatory.[6] For procedures with a higher risk of contamination, consider using impervious or chemical-resistant clothing.[7] Ensure that long pants and closed-toe shoes are worn at all times in the laboratory.[6]

- **Respiratory Protection:** Work should be conducted in a well-ventilated area, preferably within a laboratory fume hood or with local exhaust ventilation, especially when handling the solid compound to avoid the formation of dust and aerosols.[4][7] If ventilation is inadequate, a NIOSH-approved respirator may be necessary.[8][9]

Operational and Disposal Plans

A systematic approach to handling and disposal is essential for safety and compliance.

Step-by-Step Handling Protocol

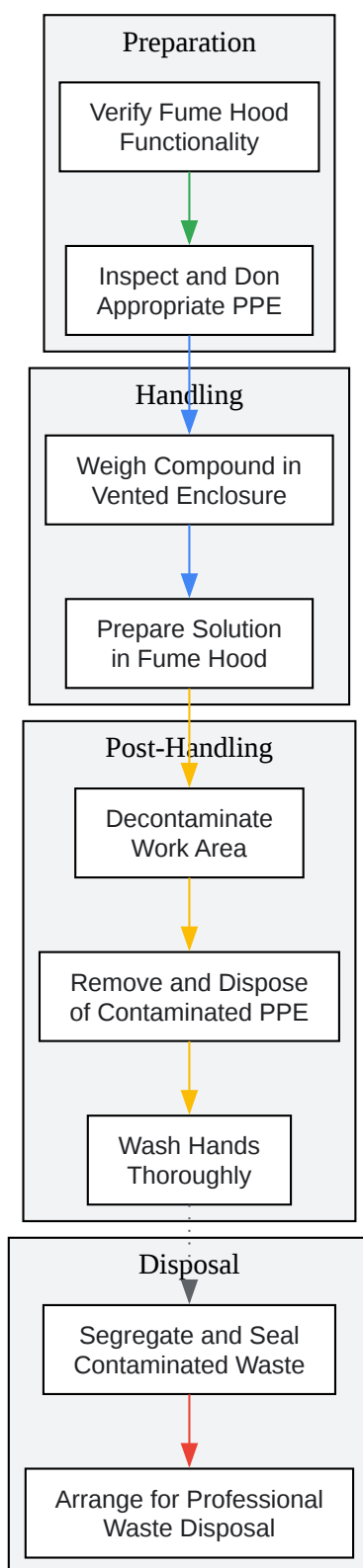
- **Preparation and Inspection:** Before starting any work, ensure the fume hood or ventilated area is functioning correctly. Inspect all PPE for damage and ensure it is the correct size and type.
- **Weighing the Compound:**
 - Perform all weighing operations within a fume hood or a ventilated balance enclosure to minimize inhalation of the powder.
 - Use appropriate tools (e.g., spatulas) to handle the solid. Avoid creating dust.[7]
- **Solution Preparation:**
 - **7-Ethoxycoumarin-d5** is soluble in organic solvents such as DMSO and dimethylformamide (DMF).[5]
 - When dissolving, add the solvent to the solid slowly to prevent splashing. If using a volatile solvent, ensure the process is carried out in a fume hood.
 - For aqueous solutions, it is recommended to first dissolve the compound in DMF and then dilute with the aqueous buffer.[5]
- **Post-Handling:**
 - After handling, decontaminate the work area.
 - Wash hands thoroughly with soap and water, even after wearing gloves.[7]

Disposal Plan

- Solid Waste: All solid waste contaminated with **7-Ethoxycoumarin-d5**, including used gloves, weigh boats, and paper towels, should be placed in a clearly labeled, sealed waste container.
- Liquid Waste: Unused solutions and contaminated solvents should be collected in a designated, sealed, and properly labeled hazardous waste container.
- Final Disposal: All waste must be disposed of through a licensed professional waste disposal service in accordance with local, state, and federal regulations.^[7] Do not pour any waste down the drain.^[7]

Experimental Workflow Visualization

The following diagram illustrates the standard workflow for safely handling **7-Ethoxycoumarin-d5**, from initial preparation to final disposal.



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Caption: Workflow for Safe Handling of **7-Ethoxycoumarin-d5**.

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References

- 1. 7-Ethoxy-d5-coumarin | CDN-D-6860-0.05G | LGC Standards [[lgcstandards.com](https://www.lgcstandards.com)]
- 2. [scbt.com](https://www.scbt.com) [[scbt.com](https://www.scbt.com)]
- 3. [fishersci.com](https://www.fishersci.com) [[fishersci.com](https://www.fishersci.com)]
- 4. [tcichemicals.com](https://www.tcichemicals.com) [[tcichemicals.com](https://www.tcichemicals.com)]
- 5. [cdn.caymanchem.com](https://www.cdn.caymanchem.com) [[cdn.caymanchem.com](https://www.cdn.caymanchem.com)]
- 6. Personal Protective Equipment Requirements for Laboratories – Environmental Health and Safety [ehs.ncsu.edu]
- 7. [lgcstandards.com](https://www.lgcstandards.com) [[lgcstandards.com](https://www.lgcstandards.com)]
- 8. [hazmatschool.com](https://www.hazmatschool.com) [[hazmatschool.com](https://www.hazmatschool.com)]
- 9. PPE for Hazardous Chemicals [[canadasafetytraining.com](https://www.canadasafetytraining.com)]
- To cite this document: BenchChem. [Personal protective equipment for handling 7-Ethoxycoumarin-d5]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b602617#personal-protective-equipment-for-handling-7-ethoxycoumarin-d5>]

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